

3-Chloro-1-methyl-5-nitroisoquinoline MSDS and safety data sheet

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Compound of Interest

Compound Name: 3-Chloro-1-methyl-5-nitroisoquinoline

Cat. No.: B8686552

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An In-Depth Technical Guide to the Safe Handling and Hazard Profile of **3-Chloro-1-methyl-5-nitroisoquinoline**

This document provides a comprehensive technical guide to the material safety properties of **3-chloro-1-methyl-5-nitroisoquinoline** (CAS No. 35632-15-0). It is intended for researchers, scientists, and drug development professionals who may handle this compound. This guide synthesizes available data from chemical suppliers and extrapolates safety protocols based on the chemical's structure and the known hazards of related chemical classes, such as nitroaromatics and chlorinated heterocyclic compounds.

Chemical Identity and Properties

3-Chloro-1-methyl-5-nitroisoquinoline is a substituted isoquinoline derivative. Its structure incorporates a chlorinated pyridine ring fused to a nitrated benzene ring, with a methyl group at the 1-position. This unique arrangement of functional groups dictates its reactivity and toxicological profile.

Property	Value	Source
CAS Number	35632-15-0	
Molecular Formula	C10H7ClN2O2	
Molecular Weight	222.63 g/mol	
Appearance	Pale yellow to yellow solid	
Purity	Typically >95%	

Hazard Identification and GHS Classification

While a specific, universally adopted GHS classification for **3-chloro-1-methyl-5-nitroisoquinoline** is not consistently published, an assessment based on its constituent functional groups suggests the following potential hazards. The nitroaromatic group is a known toxophore, and halogenated heterocycles can exhibit irritant and sensitizing properties.

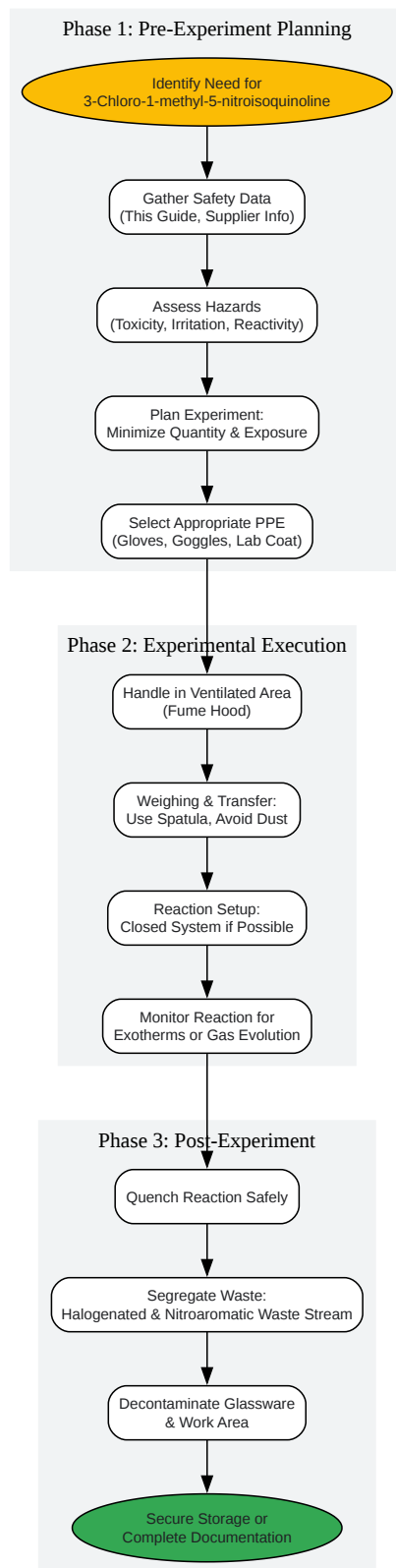
Table 2: Anticipated GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Irritation	Category 2	H315: Causes skin irritation.
Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation.

Causality behind Classification: The "harmful if swallowed" classification is a conservative but prudent assumption for complex nitroaromatic compounds, which can interfere with metabolic processes. Skin and eye irritation are anticipated due to the presence of the reactive chloro-group and the overall electrophilic nature of the aromatic system.

Risk Assessment and Control Workflow

Prior to handling, a thorough risk assessment is mandatory. The following workflow provides a logical framework for this process.



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Caption: Risk assessment workflow for handling the target compound.

Exposure Controls and Personal Protection

Engineering controls and Personal Protective Equipment (PPE) are the primary methods to prevent exposure.

- Engineering Controls: Always handle **3-chloro-1-methyl-5-nitroisoquinoline** within a certified chemical fume hood to prevent inhalation of dust or vapors. An eyewash station and safety shower must be readily accessible.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles that conform to EN166 or ANSI Z87.1 standards.
 - Skin Protection:
 - Hand Protection: Wear nitrile or neoprene gloves. Given the chlorinated nature of the compound, double-gloving is recommended for extended handling periods. Dispose of contaminated gloves immediately.
 - Body Protection: A standard laboratory coat is required. For larger quantities, a chemically resistant apron should be worn.
 - Respiratory Protection: If handling large quantities or if there is a risk of aerosolization outside of a fume hood, a NIOSH-approved respirator with an organic vapor/particulate filter cartridge is necessary.

First-Aid Measures

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If respiratory symptoms develop, seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation

persists.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release and Spill Cleanup Protocol

The response to a spill should be dictated by its size and location.

Protocol 1: Small Spill Cleanup (<1g in a fume hood)

- Restrict Access: Ensure no other personnel enter the immediate area.
- Don PPE: Wear appropriate PPE, including double gloves, safety goggles, and a lab coat.
- Containment: Cover the spill with a dry absorbent material such as vermiculite, sand, or a commercial chemical absorbent. Do not use combustible materials like paper towels as the primary absorbent.
- Collection: Carefully sweep the absorbed material into a labeled, sealable waste container for hazardous chemical waste.
- Decontamination: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., acetone or ethanol), followed by a thorough wash with soap and water. All cleaning materials must be disposed of as hazardous waste.



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Caption: Emergency response workflow for a minor laboratory spill.

Stability and Reactivity

- Chemical Stability: The compound is expected to be stable under recommended storage conditions (cool, dry, dark).
- Reactivity:
 - Strong Oxidizing Agents: The nitroaromatic group can react exothermically with strong oxidizing agents. Avoid contact.
 - Strong Bases: The chlorine atom may be susceptible to nucleophilic aromatic substitution, especially in the presence of strong bases at elevated temperatures.
 - Reducing Agents: The nitro group can be reduced, which can be a highly exothermic process. Avoid contact with strong reducing agents unless part of a planned chemical reaction.
- Conditions to Avoid: Avoid exposure to high heat, direct sunlight, and incompatible materials.

Toxicological and Ecological Information

- Toxicological Data: No specific toxicological studies for **3-chloro-1-methyl-5-nitroisoquinoline** are publicly available. However, nitroaromatic compounds as a class are known for potential methemoglobinemia, and genotoxicity. All handling should assume the compound is toxic.
- Ecological Information: No specific data is available. It should be assumed that the compound is harmful to aquatic life and should not be released into the environment.

Disposal Considerations

All waste containing this compound must be treated as hazardous. Dispose of waste in a designated, sealed, and properly labeled container for halogenated and/or nitrogenous organic waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.

References

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